

Navigating the Procurement of 2-Fluorobenzeneethanethiol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 2-Fluorobenzeneethanethiol

Cat. No.: B15323396

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For researchers, scientists, and drug development professionals, the acquisition of specific chemical entities is a critical starting point for discovery. This technical guide addresses the commercial availability of **2-Fluorobenzeneethanethiol**, a compound of interest in various research domains. Our findings indicate that this molecule is not readily available as a stock chemical from major commercial suppliers. Consequently, this guide provides a pathway for its procurement through custom synthesis and outlines commercially available, structurally related compounds that may serve as potential starting materials or analytical comparators.

Summary of Commercial Availability

Extensive searches of chemical supplier databases and catalogs did not yield any direct, off-the-shelf commercial sources for **2-Fluorobenzeneethanethiol**, also known as 2-(2-Fluorophenyl)ethanethiol. This suggests that the compound is either novel, highly specialized, or not in high demand, and therefore, is not routinely synthesized and stocked by chemical vendors. The primary route for obtaining this specific molecule is through custom chemical synthesis services.

Custom Synthesis Providers

For researchers requiring **2-Fluorobenzeneethanethiol**, engaging a company that specializes in custom synthesis is the most viable approach. These organizations have the expertise and infrastructure to perform multi-step syntheses of compounds not available in the commercial

market. When selecting a custom synthesis partner, it is important to consider their track record, technical capabilities, communication, and project management processes.

Several companies offer custom and contract chemistry services, including:

- Cayman Chemical: Provides contract services for custom chemical synthesis and analysis, catering to the biochemical and pharmaceutical research communities.[1]
- Senn Chemicals: Specializes in the custom manufacturing of small molecules, peptides, and amino acid derivatives, with cGMP and FDA-inspected facilities.[2]
- Fluorochem: Offers custom synthesis of a wide range of chemical products, including small molecules and complex organic compounds.[3]
- GL CHEMTEC: Provides integrated solutions combining small molecule chemistry with polymer design, offering in-house custom synthesis.[4]
- Catalyst Growth Partners: Offers contract development and manufacturing services with expertise in various reaction chemistries and access to a global supply chain.[5]

Logical Workflow for Custom Chemical Procurement

The process of acquiring a custom-synthesized chemical involves several key stages, from initial inquiry to final product delivery. The following diagram illustrates a typical workflow for procuring a compound like **2-Fluorobenzeneethanethiol**.



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Caption: Workflow for procuring a custom-synthesized chemical.

Commercially Available Related Compounds

For preliminary studies, analytical method development, or as potential precursors for the synthesis of **2-Fluorobenzeneethanethiol**, researchers may consider commercially available, structurally related compounds. The following table summarizes key data for some of these molecules.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Notes
2-Phenylethanethiol	4410-99-5	C ₈ H ₁₀ S	138.23	Non-fluorinated analog of the target compound.[6]
Ethanethiol	75-08-1	C ₂ H ₆ S	62.13	Basic building block.[7]
2-(Perfluorohexyl)ethanethiol	34451-26-8	C ₈ H ₅ F ₁₃ S	380.17	Highly fluorinated ethanethiol derivative.[8]
2,2,2-Trifluoroethanethiol	1544-53-2	C ₂ H ₃ F ₃ S	116.11	Trifluoro-substituted ethanethiol.[9]
(2-Bromoethyl)benzene	103-63-9	C ₈ H ₉ Br	185.06	A potential precursor for the synthesis of the target compound.

Experimental Protocols

As **2-Fluorobenzeneethanethiol** is not a stock item, there are no standardized experimental protocols from commercial suppliers. The synthesis would be a custom project, and the chosen synthesis partner would develop a proprietary route. A plausible synthetic approach could involve the reaction of a suitable precursor, such as 2-fluoro-1-(2-bromoethyl)benzene, with a

thiolating agent. The development of a specific protocol would be part of the custom synthesis service. Researchers interested in the synthesis of related radiolabeled compounds can refer to literature on the preparation of molecules like O-(2'-[18F]fluoroethyl)-L-tyrosine, which involves the use of reagents like 2-[18F]fluoroethyl bromide.^[10]

Conclusion

While **2-Fluorobenzeneethanethiol** is not commercially available off-the-shelf, this guide provides a clear path for its acquisition through custom synthesis. By engaging with a reputable custom synthesis provider, researchers can obtain this and other non-catalogued compounds, enabling the advancement of their scientific and drug discovery endeavors. For initial research phases, the use of commercially available, structurally related compounds can be a valuable strategy.

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